Technical Guide: Metabolism & Bioavailability of Quercetin 3-sambubioside

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Compound of Interest

Compound Name:	*Quercetin 3-sambubioside*
CAS No.:	*83144-69-8*
Cat. No.:	*B8235374*

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Executive Summary

Quercetin 3-sambubioside (Q3S) is a bioactive flavonol glycoside predominantly isolated from Eucommia ulmoides (male flowers) and Hibiscus sabdariffa.[1] Unlike the rapidly absorbed quercetin-3-glucoside (Isoquercitrin), Q3S contains a disaccharide moiety (Sambubiose:

-D-Xyl-(1

2)-

-D-Glc).

This structural distinction dictates its metabolic fate: Q3S is resistant to hydrolysis by small intestinal Lactase-Phlorizin Hydrolase (LPH), necessitating transport to the colon for microbial deglycosylation. Consequently, Q3S exhibits a "Colonic-Delayed Absorption" profile characterized by a prolonged

and dependence on specific gut microbiota (e.g., Bifidobacterium, Bacteroides) for bioavailability.

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Chemical Identity & Physicochemical Barriers

Understanding the ligand structure is the first step in predicting bioavailability.

Parameter	Specification
IUPAC Name	Quercetin 3-O-[-D-xylopyranosyl-(1 2)- -D-glucopyranoside]
Molecular Formula	
Molecular Weight	596.5 g/mol
Sugar Moiety	Sambubiose (Xylose linked to Glucose)
Solubility	Moderate in water (higher than aglycone); Soluble in MeOH/EtOH.
Key Barrier	Disaccharide Size: Prevents transport via SGLT1 (Sodium-Glucose Linked Transporter 1).Glycosidic Bond: The (1 2) linkage is resistant to mammalian -glucosidases.

Metabolic Pathway Analysis

The bioavailability of Q3S is governed by the "Disaccharide Rule" of flavonoid pharmacokinetics. Unlike monoglucosides, which are cleaved in the small intestine, Q3S acts as a "pro-drug" activated by the gut microbiome.

The "Entero-Hepatic" Circuit

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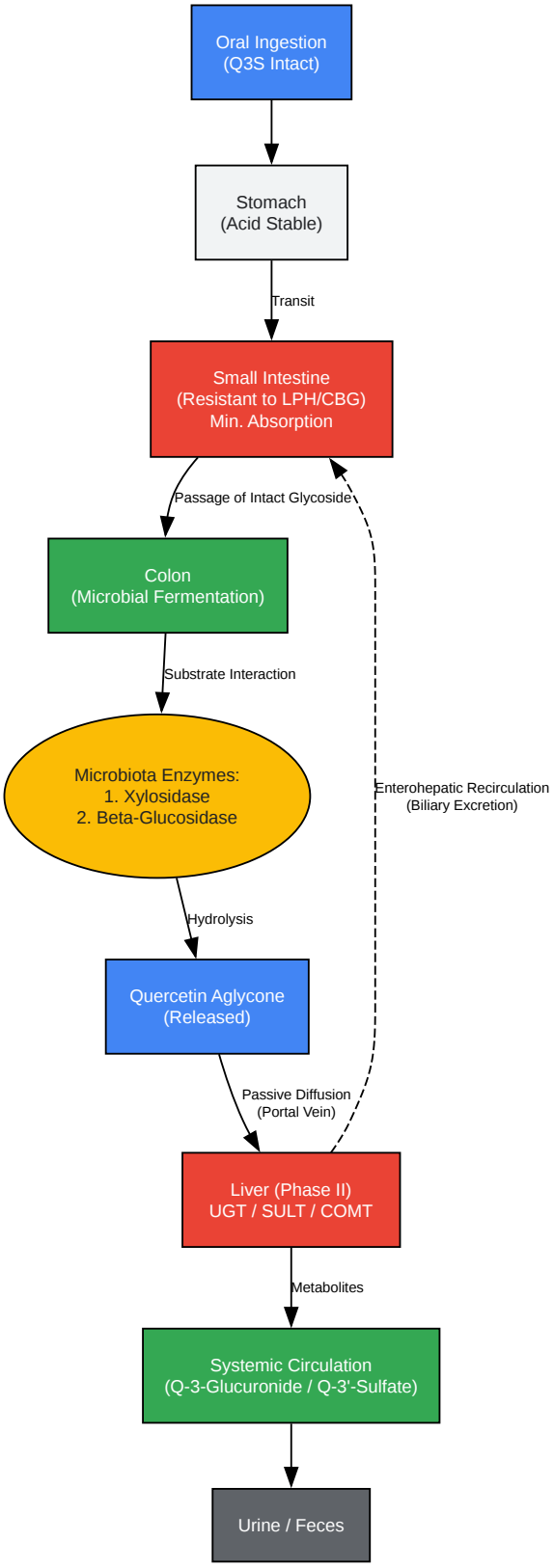

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Caption: Metabolic trajectory of **Quercetin 3-sambubioside**. Note the critical role of colonic microbiota in releasing the absorbable aglycone.

Mechanism of Hydrolysis

- Small Intestine Resistance: The brush border enzyme LPH (Lactase-Phlorizin Hydrolase) has high specificity for quercetin-3-glucoside and quercetin-4'-glucoside. It exhibits negligible activity against disaccharides like sambubioside or rutinoside.
- Colonic Activation: Upon reaching the colon, Q3S is subjected to sequential enzymatic cleavage:
  - Step 1 (

    -Xylosidase): Cleaves the terminal Xylose.
  - Step 2 (

    -Glucosidase): Cleaves the remaining Glucose, releasing Quercetin Aglycone.
  - Key Bacterial Species:Bifidobacterium catenulatum, Bacteroides fragilis, and Eubacterium ramulus.

Pharmacokinetic Profile (Bioavailability)

Since direct clinical PK data for pure Q3S is limited compared to Rutin, the profile is derived from comparative structural pharmacokinetics (Rutin vs. Isoquercitrin vs. Q3S).

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PK Parameter	Quercetin-3-Glucoside (Isoquercitrin)	Quercetin-3-Rutinoside (Rutin)	Quercetin 3-Sambubioside (Q3S)
Absorption Site	Small Intestine	Colon	Colon
(Time to Peak)	0.5 – 1.0 hour	5.0 – 9.0 hours	5.0 – 8.0 hours (Predicted)
(Peak Conc.)	High	Low	Moderate to Low
Bioavailability ( )	~30-50%	~10-20%	~15-25%
Primary Metabolites	Q-3-Glucuronide	Q-3-Glucuronide + Phenolic Acids	Q-3-Glucuronide + 3,4-DHPAA

Clinical Implication: Q3S should not be used for acute indications requiring rapid onset (e.g., acute inflammation). Its profile supports chronic supplementation where sustained colonic release and microbiome modulation are desired.

Experimental Methodologies

To validate the metabolism and bioavailability of Q3S in your specific matrix, follow these standardized protocols.

Protocol A: In Vitro Fecal Fermentation (Metabolite ID)

Purpose: To confirm the rate of deglycosylation by gut microbiota.

- Preparation: Prepare fresh fecal slurry (10% w/v) from healthy donors (no antibiotics for 3 months) in anaerobic phosphate buffer (pH 7.0) with 0.5 g/L L-cysteine-HCl.
- Incubation:
  - Add Q3S (final conc. 50 M) to the slurry.

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- Incubate at 37°C under anaerobic conditions (

).

- Sampling: Collect aliquots at 0, 2, 4, 8, 12, and 24 hours.
- Extraction: Quench with ice-cold acetonitrile (1:3 v/v) containing internal standard (e.g., Taxifolin). Centrifuge at 12,000 x g for 10 min.
- Analysis: Analyze supernatant via LC-MS/MS focusing on the disappearance of Q3S (m/z 595) and appearance of Quercetin (m/z 301).

Protocol B: Rodent Pharmacokinetic Study

Purpose: To determine plasma

and

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- Animals: Male Sprague-Dawley rats (n=6 per group), fasted 12h.
- Dosing:
  - Group 1 (IV): Quercetin Aglycone (2 mg/kg) – Absolute Bioavailability Reference.
  - Group 2 (Oral): Q3S (50 mg/kg) suspended in 0.5% CMC-Na.
- Blood Sampling:
  - Timepoints: 0, 0.25, 0.5, 1, 2, 4, 6, 8, 12, 24 h.
  - Note: The 6-12h window is critical to capture the colonic absorption peak.
- Bioanalysis (LC-MS/MS):
  - Enzymatic Hydrolysis: Treat plasma with

    -glucuronidase/sulfatase (Helix pomatia) for 2h at 37°C to convert all conjugates back to aglycone for total quercetin quantification.

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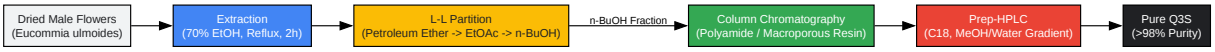
- Column: C18 Reverse Phase (e.g., Waters BEH C18).
- Mobile Phase: 0.1% Formic Acid in Water (A) / Acetonitrile (B).

Protocol C: Extraction & Purification from Eucommia ulmoides

Purpose: To isolate high-purity Q3S for testing.



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Caption: Isolation workflow for **Quercetin 3-sambubioside**. The n-Butanol fraction is the critical enrichment step for glycosides.

References

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